

Proper Disposal of (+)-Longicyclene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-Longicyclene

Cat. No.: B075017

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of **(+)-Longicyclene**, ensuring compliance with safety regulations and minimizing environmental impact.

Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-Longicyclene**, pertinent to its safe handling and disposal.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄	[1]
Molecular Weight	204.35 g/mol	[2]
Appearance	Yellow green oil	[3]
Density	0.937 g/mL at 20 °C	[1]
Boiling Point	252-254 °C	
Flash Point	92 °C (197.6 °F) - closed cup	
Water Solubility	Insoluble (0.1974 mg/L @ 25 °C est.)	[4]
GHS Hazard Codes	H410: Very toxic to aquatic life with long lasting effects	[2]
Disposal Precautionary Statement	P501: Dispose of contents/container in accordance with local regulations	

Disposal Procedures

The primary recommended method for the disposal of **(+)-Longicyclene** is through incineration.[1] This substance is combustible and can be safely destroyed in a chemical incinerator that is equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.[1]

Step-by-Step Disposal Protocol:

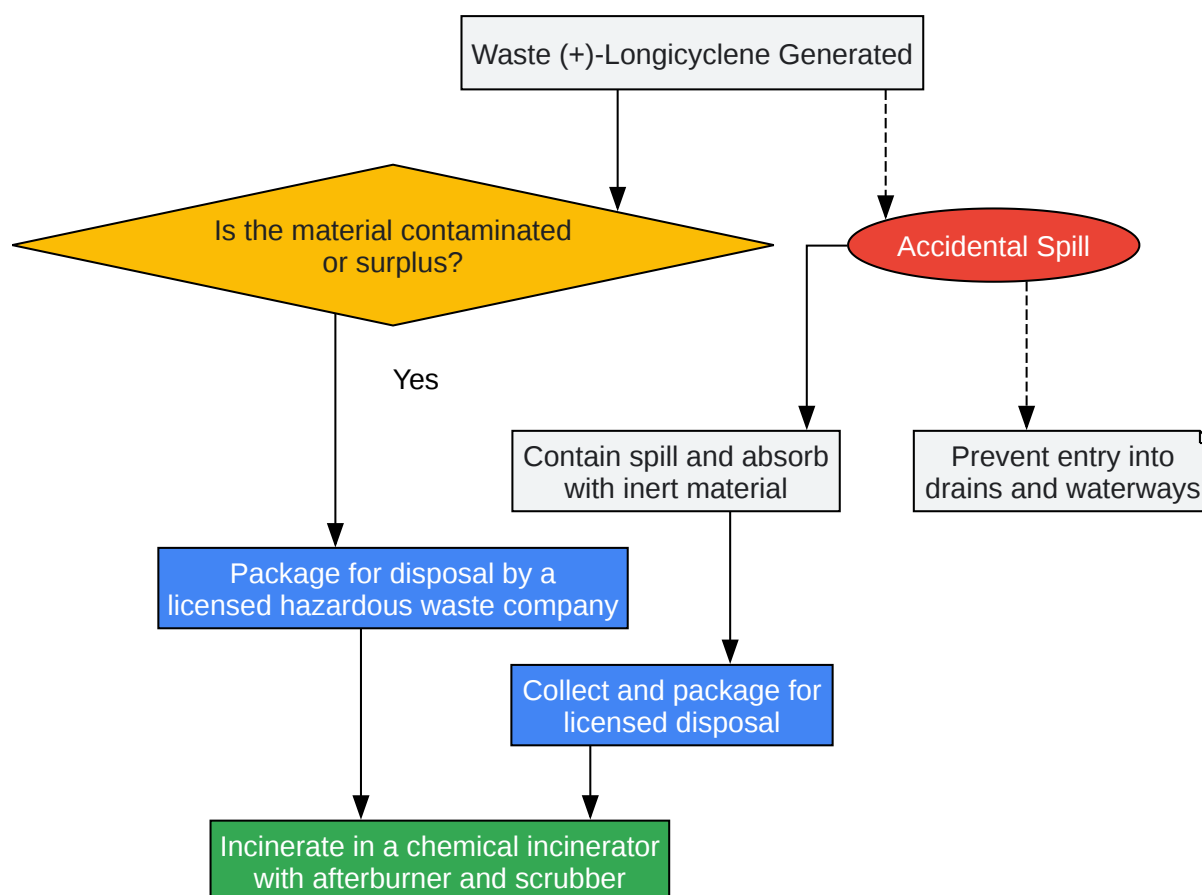
- Segregation and Storage:
 - Store waste **(+)-Longicyclene** in a dedicated, properly labeled, and sealed container. The container should be kept in a cool, dry, and well-ventilated area, away from sources of ignition.[1]

- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Engage a Licensed Disposal Company:
 - Surplus and non-recyclable solutions of **(+)-Longicyclene** should be offered to a licensed hazardous waste disposal company.[\[1\]](#)
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) to ensure they are aware of the material's properties and hazards, particularly its high toxicity to aquatic life.[\[2\]](#)
- Handling and Personal Protective Equipment (PPE):
 - When handling waste **(+)-Longicyclene**, always wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[\[1\]](#)
 - All handling of the waste should be performed in a well-ventilated area or a fume hood to avoid inhalation of vapors.[\[1\]](#)
- Spill Management:
 - In the event of a spill, contain the spillage immediately.[\[1\]](#)
 - Absorb the spilled material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed waste into a sealed container for disposal by a licensed company.[\[1\]](#)
 - Prevent the spilled material from entering drains or waterways, as it is very toxic to aquatic life.[\[1\]](#)[\[2\]](#)
- Disposal of Contaminated Materials:
 - Any materials, such as gloves, absorbent pads, or empty containers that have come into contact with **(+)-Longicyclene** should be treated as hazardous waste.

- Contaminated packaging and containers should be disposed of as unused product and sent for incineration.^[1] Empty containers should not be rinsed into the sewer system.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of (+)-Longicyclene.



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